

Diphenyl terephthalate melting point and thermal stability

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Compound of Interest

Compound Name: *Diphenyl terephthalate*

Cat. No.: *B044596*

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An In-depth Technical Guide to the Melting Point and Thermal Stability of **Diphenyl Terephthalate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point and thermal stability of **diphenyl terephthalate** (DPT), a key compound in polymer science and material research. This document details its physical properties, thermal characteristics, and the experimental protocols used for their determination.

Introduction to Diphenyl Terephthalate

Diphenyl terephthalate (CAS No: 1539-04-4) is an organic compound with the chemical formula $C_{20}H_{14}O_4$.^{[1][2]} It is the diphenyl ester of terephthalic acid. DPT serves as a crucial precursor and model compound in the synthesis and study of aromatic polyesters, such as polyethylene terephthalate (PET) and polybutylene terephthalate (PBT).^[3] Its rigid terephthalate core and aromatic end groups make it an important molecule for research in polymer science, liquid crystalline polymers, and crystal engineering.^[3]

Physicochemical Properties

A summary of the key physicochemical properties of **diphenyl terephthalate** is presented below.

Property	Value	Reference
CAS Number	1539-04-4	[1][2][3][4]
Molecular Formula	C ₂₀ H ₁₄ O ₄	[1][2]
Molecular Weight	318.32 g/mol	[1][2][3][4]
Appearance	White odorless powder	[1]
Melting Point	197-199 °C	[3][4]
Boiling Point	496.6 °C at 760 mmHg (Predicted)	[4]
InChI Key	HPGJOUYGWKFYQW- UHFFFAOYSA-N	[2][3]

Melting Point Determination

The melting point of **diphenyl terephthalate** is consistently reported in the range of 197–199 °C.[3][4] This high melting point is advantageous for polymerization processes that are conducted at elevated temperatures, contributing to the formation of thermally stable polymers. [3]

Experimental Protocol: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a primary technique used to determine the melting point and other thermal transitions of a material. The method involves measuring the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.

Objective: To determine the melting temperature (T_m) of **diphenyl terephthalate**.

Apparatus:

- Differential Scanning Calorimeter
- Aluminum or hermetically sealed sample pans and lids

- Microbalance
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Sample Preparation: Accurately weigh 3-5 mg of **diphenyl terephthalate** powder into an aluminum DSC pan.
- Encapsulation: Crimp the lid onto the pan to encapsulate the sample. Prepare an empty, sealed pan to be used as a reference.
- Instrument Setup: Place the sample and reference pans into the DSC cell. Purge the cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide a controlled atmosphere.
- Thermal Program:
 - Equilibrate the cell at a temperature well below the expected melting point (e.g., 30 °C).
 - Ramp the temperature at a controlled heating rate, typically 10 °C/min, to a temperature significantly above the melting point (e.g., 220 °C).^{[5][6]}
 - Hold the sample at this temperature for a few minutes to ensure complete melting.
 - Cool the sample back to the starting temperature at a controlled rate.
 - A second heating scan is often performed to analyze the thermal history of the material.
- Data Analysis: The melting point is determined from the resulting thermogram as the onset temperature or the peak temperature of the endothermic melting event.

Thermal Stability Assessment

Diphenyl terephthalate exhibits high thermal stability, which is a critical property for its application in high-temperature polymer synthesis. The synthesis of DPT itself is often carried out at temperatures between 250°C and 300°C, indicating its stability within this range.^{[3][7]}

Experimental Protocol: Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) is used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is the standard method for evaluating the thermal stability and decomposition profile of materials.^[8]

Objective: To determine the onset temperature of decomposition for **diphenyl terephthalate**.

Apparatus:

- Thermogravimetric Analyzer
- Sample pans (e.g., ceramic or platinum)
- Microbalance
- Inert or reactive gas supply (e.g., Nitrogen, Air)

Procedure:

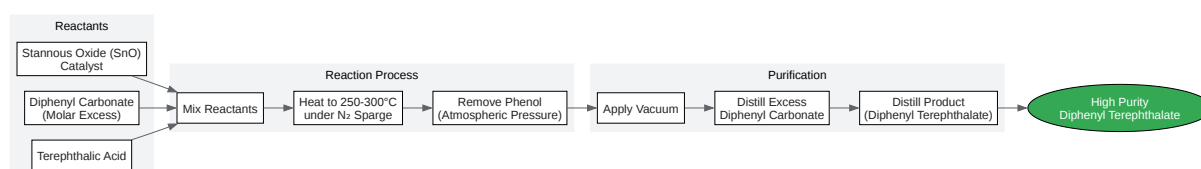
- Sample Preparation: Place a small, accurately weighed amount (5-10 mg) of **diphenyl terephthalate** into a TGA sample pan.
- Instrument Setup: Position the sample pan in the TGA furnace. Purge the system with the desired gas (typically nitrogen for decomposition studies) at a constant flow rate.
- Thermal Program:
 - Heat the sample from ambient temperature to a high temperature (e.g., 600 °C or higher) at a constant heating rate (e.g., 10 or 20 °C/min).^[9]
- Data Analysis:
 - A TGA thermogram is generated, plotting mass loss (%) versus temperature (°C).
 - The onset of decomposition is identified as the temperature at which significant mass loss begins.

- The derivative of the TGA curve (DTG curve) can be plotted to find the temperature of the maximum rate of mass loss, which is a key indicator of thermal stability.[8]

Visualized Workflows

Synthesis of Diphenyl Terephthalate

A common and efficient method for synthesizing **diphenyl terephthalate** is through the direct esterification of terephthalic acid with diphenyl carbonate, catalyzed by stannous oxide (SnO). [3][7] The process is typically conducted at temperatures between 250°C and 300°C.[7]

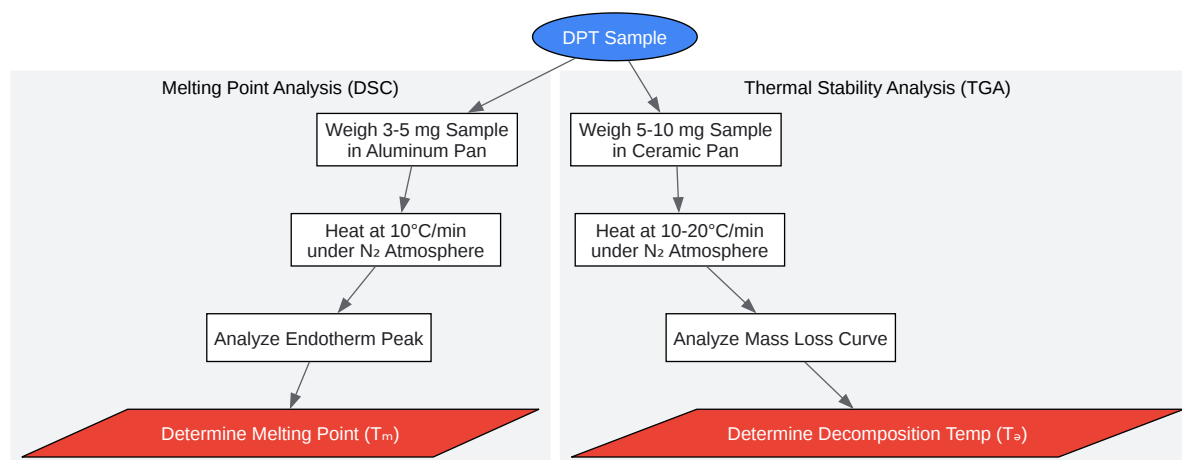


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Caption: Workflow for the synthesis of **diphenyl terephthalate**.

Thermal Analysis Experimental Workflow

The characterization of **diphenyl terephthalate**'s thermal properties involves a logical workflow utilizing DSC and TGA.



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